

Technical Procurement & Synthesis Guide: 16-Aminohexadecan-1-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 16-Aminohexadecan-1-ol

CAS No.: 50602-69-2

Cat. No.: B8564035

[Get Quote](#)

Executive Summary

16-Aminohexadecan-1-ol (CAS: 50602-69-2) is a high-value bifunctional aliphatic building block characterized by a 16-carbon alkyl chain terminated by a primary amine ($-NH_2$) and a primary hydroxyl group ($-OH$).^{[1][2][3][4][5]} This heterobifunctional nature makes it a critical reagent in surface chemistry (Self-Assembled Monolayers), lipidomimetic synthesis, and bioconjugation (as a long-chain non-cleavable linker).

Unlike its more common counterparts (e.g., 16-mercaptohexadecan-1-ol or 16-aminohexadecanoic acid), the amino-alcohol variant is frequently a custom-synthesis item rather than a catalog commodity. This guide outlines the procurement landscape, provides a validated "Make vs. Buy" decision matrix, and details a robust laboratory synthesis protocol for researchers requiring high-purity material.

Part 1: Chemical Profile & Specifications^{[1][6]}

Property	Specification
Chemical Name	16-Aminohexadecan-1-ol
Synonyms	16-Amino-1-hexadecanol; 16-Hydroxyhexadecylamine
CAS Number	50602-69-2
Molecular Formula	C ₁₆ H ₃₅ NO
Molecular Weight	257.46 g/mol
Purity Grade	Research Grade (>97% by GC/NMR)
Physical State	White to off-white waxy solid
Solubility	Soluble in Ethanol, Methanol, DMSO, Chloroform
Storage	-20°C, Hygroscopic, Store under Nitrogen/Argon

Part 2: Procurement Landscape[1][3]

Market Availability Analysis

The commercial availability of **16-Aminohexadecan-1-ol** is low.[1] Major global distributors (Sigma-Aldrich, Fisher Scientific) typically do not stock this specific derivative directly. It is primarily available through specialized "Building Block" suppliers and custom synthesis houses.

Supplier Tier List

Supplier Category	Vendor Examples	Availability Status	Estimated Lead Time
Tier 1: Global Catalogs	Sigma-Aldrich, Fisher	Not Listed / Inquire	N/A
Tier 2: Building Blocks	BLD Pharm, Amatek Scientific, BenchChem	Catalog Item (Often Low Stock)	1–3 Weeks
Tier 3: Custom Synthesis	BroadPharm, Enamine, WuXi AppTec	Made to Order	4–8 Weeks

Price Estimation (2025/2026 Market Data)

Pricing is highly volatile due to the batch-dependent nature of production.^[1]

- Commercial Catalog Price: ~\$150 – \$300 USD per 1 gram (if in stock).
- Custom Synthesis Price: ~\$1,500 – \$2,500 USD for initial 1–5 grams (FTE-based pricing).^[1]
- Precursor Price (for In-House Synthesis): 16-Bromo-1-hexadecanol costs ~\$80 USD per 5 grams.^[1]

“

Recommendation: For requirements <500 mg, attempt to source from Tier 2 suppliers (BLD Pharm). For requirements >1 gram, the In-House Synthesis (Part 4) is significantly more cost-effective (approx.^[1] \$50/g material cost).

Part 3: Technical Applications & Workflows^[1] Surface Modification (Silica/Glass)

The hydroxyl group can be silylated (using reagents like TES or TMS) to anchor the molecule to silica, presenting a free amine for further conjugation. This creates a "long-leash" amine surface that reduces steric hindrance for immobilized proteins.[1]

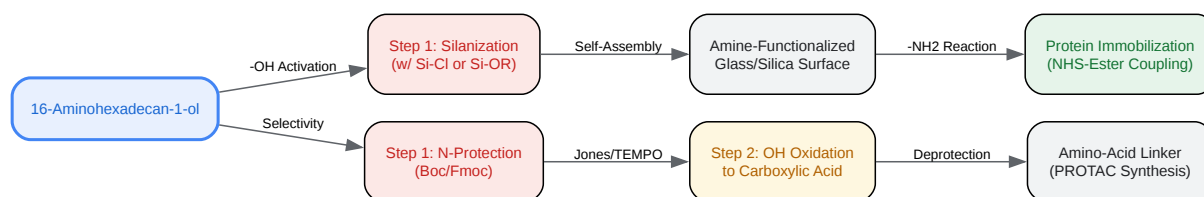
Lipid & Polymer Synthesis

Used as a scaffold for synthesizing ceramide analogs or as a macro-initiator in polymer chemistry. The C16 chain mimics the palmitoyl tail found in natural lipids.

Bioconjugation (PROTACs/Linkers)

Acts as a hydrophobic spacer in PROTAC (Proteolysis Targeting Chimera) design, connecting an E3 ligase ligand to a target protein ligand.

Application Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Dual-stream utility of **16-Aminohexadecan-1-ol** in surface engineering and organic synthesis.[1]

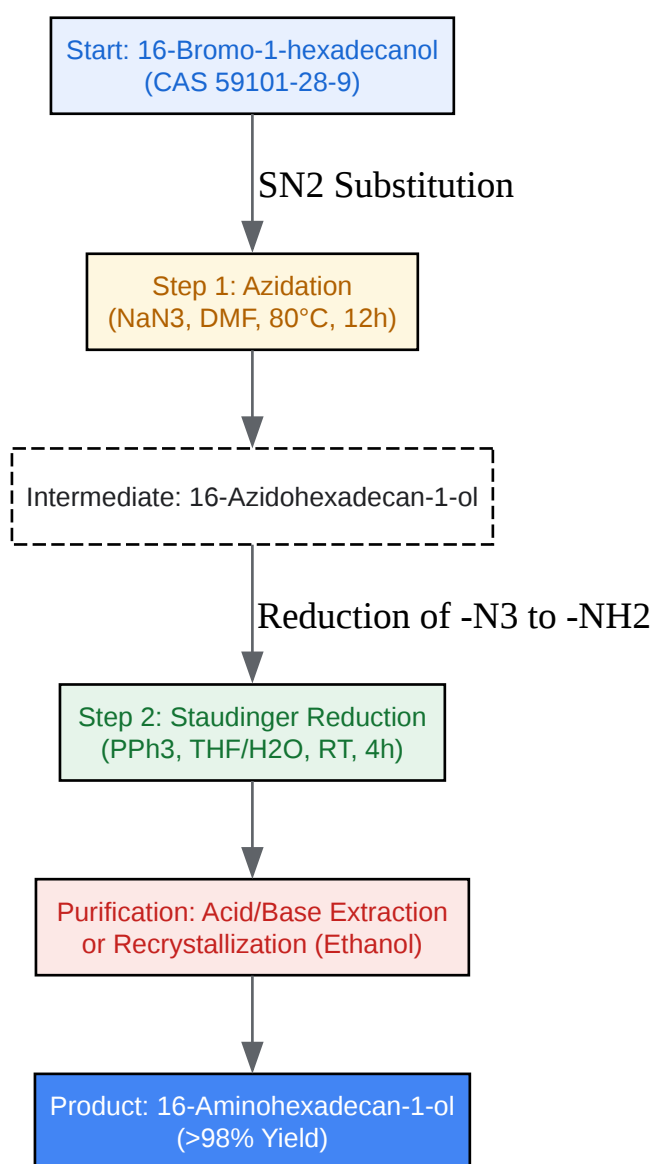
Part 4: In-House Synthesis Protocol (The "Make" Option)[1]

Given the high cost and scarcity of the target compound, synthesizing it from 16-Bromo-1-hexadecanol is a reliable, high-yield approach.

Reaction Pathway

Precursor: 16-Bromo-1-hexadecanol (CAS: 59101-28-9) is commercially available and cheaper. Method: Gabriel Synthesis (hydrazine cleavage) or Azide Substitution followed by Staudinger Reduction. The Azide Method is preferred for safety and yield on this scale.

Synthesis Logic Diagram



[Click to download full resolution via product page](#)

Figure 2: Two-step synthesis route from the bromo-alcohol precursor.

Detailed Protocol

Step 1: Preparation of 16-Azidohexadecan-1-ol

- Reagents: Dissolve 16-Bromo-1-hexadecanol (1.0 eq) in anhydrous DMF (0.2 M concentration).
- Reaction: Add Sodium Azide (, 1.5 eq). Caution: is toxic.[1]
- Conditions: Heat to 80°C for 12–16 hours under inert atmosphere ().
- Workup: Cool to RT. Dilute with diethyl ether, wash with water (3x) and brine (1x) to remove DMF and excess azide. Dry over and concentrate.
- Validation: IR spectrum should show a strong azide peak at $\sim 2100\text{ cm}^{-1}$.

Step 2: Reduction to 16-Aminohexadecan-1-ol[1]

- Reagents: Dissolve the crude azide intermediate in THF (0.1 M).
- Reaction: Add Triphenylphosphine (, 1.2 eq). Stir for 2 hours at RT (evolution of gas).
- Hydrolysis: Add Water (10% v/v relative to THF) and stir for another 12 hours to hydrolyze the phosphinimine intermediate.
- Purification (Critical):
 - Evaporate THF.
 - Acid/Base Extraction: Dissolve residue in DCM. Extract with 1M HCl (Product moves to aqueous phase;

/

stays in organic).

- Basify the aqueous phase to pH >12 with NaOH.
- Extract the free amine back into DCM.
- Dry and concentrate to yield white solid.

Part 5: Quality Assurance & Validation[1]

To ensure the material is "Research Grade," the following validation metrics must be met:

- ^1H NMR (CDCl_3):
 - Triplet at ~3.64 ppm:
(Terminal hydroxymethylene).[1]
 - Triplet at ~2.68 ppm:
(Terminal aminomethylene).[1]
 - Multiplet at ~1.25 ppm: Alkyl chain backbone (bulk).
- Mass Spectrometry (ESI+):
 - Expect
peak at 258.3 m/z.
- Melting Point:
 - Expected range: 75–80°C. Sharp melting point indicates high purity.

References

- PubChem.**16-Aminohexadecan-1-ol** Compound Summary. National Library of Medicine. Available at: [[Link](#)]
- Bain, C. D., et al. (1989). Formation of Monolayers by the Coadsorption of Thiols on Gold. Journal of the American Chemical Society.[6] (Foundational reference for long-chain alkyl assembly). Available at: [[Link](#)]
- Love, J. C., et al. (2005). Self-Assembled Monolayers of Thiolates on Metals as a Form of Nanotechnology. Chemical Reviews. Available at: [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4048-33-3|6-Aminohexan-1-ol|BLD Pharm \[bldpharm.com\]](#)
- [2. 16-Aminohexadecan-1-ol | C16H35NO | CID 13272233 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 产品-苏州爱玛特科技有限公司 \[amatekbio.com\]](#)
- [4. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. 16-Mercaptohexadecan-1-ol | \[frontierspecialtychemicals.com\]](#)
- To cite this document: BenchChem. [Technical Procurement & Synthesis Guide: 16-Aminohexadecan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8564035/docs#technical-procurement-synthesis-guide-16-aminohexadecan-1-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)